analytical methods for 6-Chloro-2-fluoro-3-methoxybenzamide characterization

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Compound of Interest

Compound Name:	*6-Chloro-2-fluoro-3-methoxybenzamide*
CAS No.:	*886761-75-7*
Cat. No.:	*B1319293*

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An In-Depth Technical Guide to the Analytical Characterization of **6-Chloro-2-fluoro-3-methoxybenzamide**

Abstract

This comprehensive application note provides a detailed framework of analytical methodologies for the thorough characterization of **6-Chloro-2-fluoro-3-methoxybenzamide**, a substituted benzamide derivative of interest in pharmaceutical and chemical research. The benzamide scaffold is a privileged structure in medicinal chemistry, making robust and reliable analytical characterization essential for drug development and quality control.[1] This guide is designed for researchers, analytical scientists, and drug development professionals, offering a suite of protocols for structural elucidation, purity assessment, and physicochemical profiling. We delve into the causality behind experimental choices and present self-validating protocols for techniques including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), Fourier-Transform Infrared (FTIR), and UV-Visible Spectroscopy.

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Introduction and Physicochemical Profile

6-Chloro-2-fluoro-3-methoxybenzamide ($C_8H_7ClFNO_2$) is a unique small molecule featuring a multifaceted substitution pattern on the aromatic ring. This includes a halogen-rich environment (chloro and fluoro groups), a methoxy group, and a primary amide. Each of these functional groups imparts specific chemical properties that must be confirmed and quantified to ensure the compound's identity, purity, and suitability for downstream applications. The rigorous analytical characterization detailed herein is the cornerstone of quality assurance, enabling confident decision-making in research and development pipelines.

Physicochemical Properties

A foundational step in characterization is the determination of fundamental physicochemical properties. These parameters influence everything from solubility in biological and analytical media to stability and formulation.

Property	Data	Source / Method
Molecular Formula	$C_8H_7ClFNO_2$	PubChem CID: 17999360[2]
Molecular Weight	203.60 g/mol	PubChem CID: 17999360[2]
Monoisotopic Mass	203.01494 Da	PubChem CID: 17999360[2]
Appearance	To be determined	Visual Inspection Protocol
Melting Point	To be determined	Differential Scanning Calorimetry (DSC) / Melting Point Apparatus Protocol
Solubility	To be determined	Kinetic/Thermodynamic Solubility Assay Protocol
Predicted LogP	0.7	PubChem CID: 17999360 (XlogP)[2]

Structural Elucidation and Verification

Confirming the covalent structure of the synthesized molecule is the primary objective of characterization. The following spectroscopic techniques provide orthogonal, definitive

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evidence of the atomic connectivity and chemical environment of **6-Chloro-2-fluoro-3-methoxybenzamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for unambiguous structure determination of organic molecules in solution.[1] Both ^{1}H and ^{13}C NMR are required for a complete assignment.

- Expertise & Causality: The choice of a deuterated solvent is critical. DMSO-d_6 is an excellent initial choice due to its broad solvency for polar and non-polar compounds and because it shifts the exchangeable amide protons (NH_2) into a less crowded region of the spectrum. A high-field spectrometer (≥400 MHz) is recommended to resolve the complex spin-spin coupling between the aromatic protons and the fluorine atom.

Expected ^{1}H NMR Spectrum (400 MHz, DMSO-d_6):

- δ ~7.6-7.9 ppm (br s, 2H): Two broad singlets corresponding to the primary amide (-$CONH_2$) protons. Their broadness is due to quadrupole broadening from the nitrogen atom and chemical exchange.
- δ ~7.45 ppm (d, 1H, J ≈ 8.8 Hz): Aromatic proton H-5, appearing as a doublet due to coupling with H-4.
- δ ~7.25 ppm (dd, 1H, J ≈ 8.8, 1.5 Hz): Aromatic proton H-4, appearing as a doublet of doublets due to coupling with H-5 and a smaller long-range coupling with the fluorine at C-2.
- δ ~3.90 ppm (s, 3H): A sharp singlet corresponding to the three protons of the methoxy (-OCH_3) group.

Expected ^{13}C NMR Spectrum (101 MHz, DMSO-d_6): The spectrum is expected to show 8 distinct signals corresponding to the eight carbon atoms in the molecule. The carbon attached to the fluorine atom will exhibit a large one-bond coupling constant (^{1}JCF).

- δ ~165 ppm: Carbonyl carbon (C=O) of the amide.
- δ ~155 ppm (d, ^{1}JCF ≈ 250 Hz): C-2, the carbon directly attached to fluorine.
- δ ~148 ppm: C-3, attached to the methoxy group.

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- δ ~130 ppm: C-6, attached to the chlorine atom.
- δ ~128 ppm: C-5, aromatic CH.
- δ ~125 ppm (d, $^2JCF \approx 15$ Hz): C-1, the carbon bearing the amide group, showing a smaller two-bond coupling to fluorine.
- δ ~120 ppm (d, $J \approx 4$ Hz): C-4, aromatic CH, showing small coupling to fluorine.
- δ ~56 ppm: Methoxy carbon (-OCH_3).

Mass Spectrometry (MS)

MS provides the exact molecular weight and crucial fragmentation information that corroborates the proposed structure. Electrospray ionization (ESI) is a soft ionization technique suitable for this moderately polar molecule, minimizing fragmentation and maximizing the intensity of the molecular ion.

- Expertise & Causality: High-resolution mass spectrometry (HRMS), for instance using a Time-of-Flight (TOF) or Orbitrap analyzer, is essential. It can measure the mass with sufficient accuracy (typically <5 ppm) to confirm the elemental composition ($C_8H_7ClFNO_2$) and distinguish it from other potential isobaric formulas. The presence of chlorine provides a definitive isotopic signature: the ratio of the M+ peak to the M+2 peak will be approximately 3:1, corresponding to the natural abundance of ^{35}Cl and ^{37}Cl.

Expected High-Resolution Mass Spectrum (ESI+):

Adduct	Formula	Predicted m/z
$[M+H]^+$	$[C_8H_8ClFNO_2]^+$	204.02222
$[M+Na]^+$	$[C_8H_7ClFNO_2Na]^+$	226.00416
$[M+NH_4]^+$	$[C_8H_{11}ClFNO_2N]^+$	221.04876

Data sourced from PubChem predicted values.[2]

Fourier-Transform Infrared (FTIR) Spectroscopy

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FTIR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule.

- Expertise & Causality: The primary amide group has several characteristic vibrations that make it easily identifiable. Because it is a primary amide ($-NH_2$), two N-H stretching bands are expected, in contrast to the single band seen for secondary amides.[3] The position of the C=O stretch (Amide I band) is sensitive to the electronic environment; conjugation with the aromatic ring typically lowers its frequency to below 1700 cm^{-1}.[3]

Expected Characteristic FTIR Absorption Bands (KBr Pellet):

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3350 and ~3170	Asymmetric & Symmetric N-H Stretch	Primary Amide ($-CONH_2$)
~1660	C=O Stretch (Amide I)	Primary Amide ($-CONH_2$)
~1620	N-H Bend (Amide II)	Primary Amide ($-CONH_2$)
~1580, ~1470	C=C Aromatic Ring Stretch	Benzene Ring
~1270	C-O Asymmetric Stretch	Aryl-Alkyl Ether ($-OCH_3$)
~1250	C-N Stretch	Amide
~1050	C-F Stretch	Aryl-Fluoride
~780	C-Cl Stretch	Aryl-Chloride

Reference values adapted from general spectroscopy principles and data on benzamides.[3][4]

Purity Assessment and Impurity Profiling

Chromatographic methods are indispensable for separating the target compound from impurities, such as unreacted starting materials, by-products, or degradation products.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

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RP-HPLC is the gold standard for purity analysis of non-volatile organic molecules. A C18 column is an excellent starting point due to its versatility and wide applicability for compounds of moderate polarity.

- Expertise & Causality: The mobile phase composition is critical for achieving good separation. A mixture of a polar organic solvent (like acetonitrile or methanol) and an aqueous buffer is used. Acetonitrile is often preferred for its lower viscosity and UV transparency. An acidic modifier (e.g., 0.1% formic acid or trifluoroacetic acid) is added to the mobile phase to protonate any acidic or basic functional groups, ensuring sharp, symmetrical peaks. The detection wavelength should be set at or near the compound's maximum absorbance (λmax) for optimal sensitivity. Based on the benzoyl chromophore modified by auxochromes (Cl, F, OMe), a λmax in the range of 230-270 nm is expected.[5][6]

Proposed Starting HPLC Method:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Acetonitrile
Gradient	10% B to 90% B over 15 min
Flow Rate	1.0 mL/min
Column Temp.	30 °C
Detection	UV, 254 nm (initial), scan for λmax
Injection Vol.	10 µL

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is an alternative or complementary technique for purity analysis, particularly for identifying volatile or semi-volatile impurities. It is well-suited for the analysis of halogenated hydrocarbons.[7]

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- Expertise & Causality: The compound must have sufficient thermal stability and volatility to be analyzed by GC. A non-polar capillary column (e.g., DB-1 or DB-5) is appropriate for this type of analyte. The mass spectrometer detector provides definitive identification of any separated impurity peaks.

Proposed Starting GC-MS Method:

Parameter	Condition
Column	DB-5ms, 30 m x 0.25 mm, 0.25 µm
Carrier Gas	Helium, 1.2 mL/min
Inlet Temp.	250 °C
Injection Mode	Split (e.g., 50:1)
Oven Program	100 °C (1 min), ramp to 280 °C at 15 °C/min, hold 5 min
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Scan Range	40 - 450 m/z

Potential Impurities

A thorough characterization includes the identification of potential process-related impurities. Based on common synthetic routes for substituted benzaldehydes and their derivatives, potential impurities could include:

- Starting Materials: e.g., 6-Chloro-2-fluoro-3-methoxybenzoic acid or its corresponding acid chloride.
- Regioisomers: Isomers formed during aromatic substitution steps in the synthesis.
- Hydrolysis Products: The corresponding benzoic acid if the amide hydrolyzes during workup or storage.

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Detailed Analytical Protocols

Protocol 1: NMR Sample Preparation and Acquisition

- Accurately weigh 5-10 mg of **6-Chloro-2-fluoro-3-methoxybenzamide** into a clean, dry NMR tube.
- Add approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- Cap the tube and vortex gently until the sample is fully dissolved.
- Acquire ^{1}H, ^{13}C, and optionally 2D spectra (e.g., COSY, HSQC) on a ≥400 MHz NMR spectrometer according to standard instrument procedures.
- Process the data (Fourier transform, phase correction, baseline correction) and integrate the ^{1}H spectrum. Reference the solvent peak (DMSO at δ 2.50 ppm for ^{1}H, δ 39.52 ppm for ^{13}C).

Protocol 2: HRMS Sample Preparation and Analysis

- Prepare a stock solution of the sample at 1 mg/mL in methanol or acetonitrile.
- Dilute the stock solution to a final concentration of 1-10 µg/mL using a 50:50 acetonitrile:water mixture containing 0.1% formic acid.
- Infuse the sample directly into the ESI source of a high-resolution mass spectrometer at a flow rate of 5-10 µL/min.
- Acquire data in positive ion mode over a mass range of m/z 100-500.
- Analyze the resulting spectrum for the exact masses of the expected adducts and confirm the Cl isotopic pattern.

Protocol 3: HPLC Purity Analysis

- Prepare the mobile phases as described in the method table.
- Prepare a sample stock solution at 1.0 mg/mL in a 50:50 acetonitrile:water diluent.
- Dilute the stock to 0.1 mg/mL for analysis.

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- Equilibrate the HPLC system with the initial mobile phase conditions (10% B) until a stable baseline is achieved.
- Perform a blank injection (diluent only) to identify any system peaks.
- Inject the sample and acquire the chromatogram.
- Integrate all peaks and calculate the purity as the percentage of the main peak area relative to the total peak area.
- System Suitability: Before sample analysis, inject a standard solution five times. The relative standard deviation (RSD) for the peak area and retention time should be <2.0% and <1.0%, respectively. The tailing factor for the main peak should be between 0.8 and 1.5.

Protocol 4: UV-Vis λmax Determination

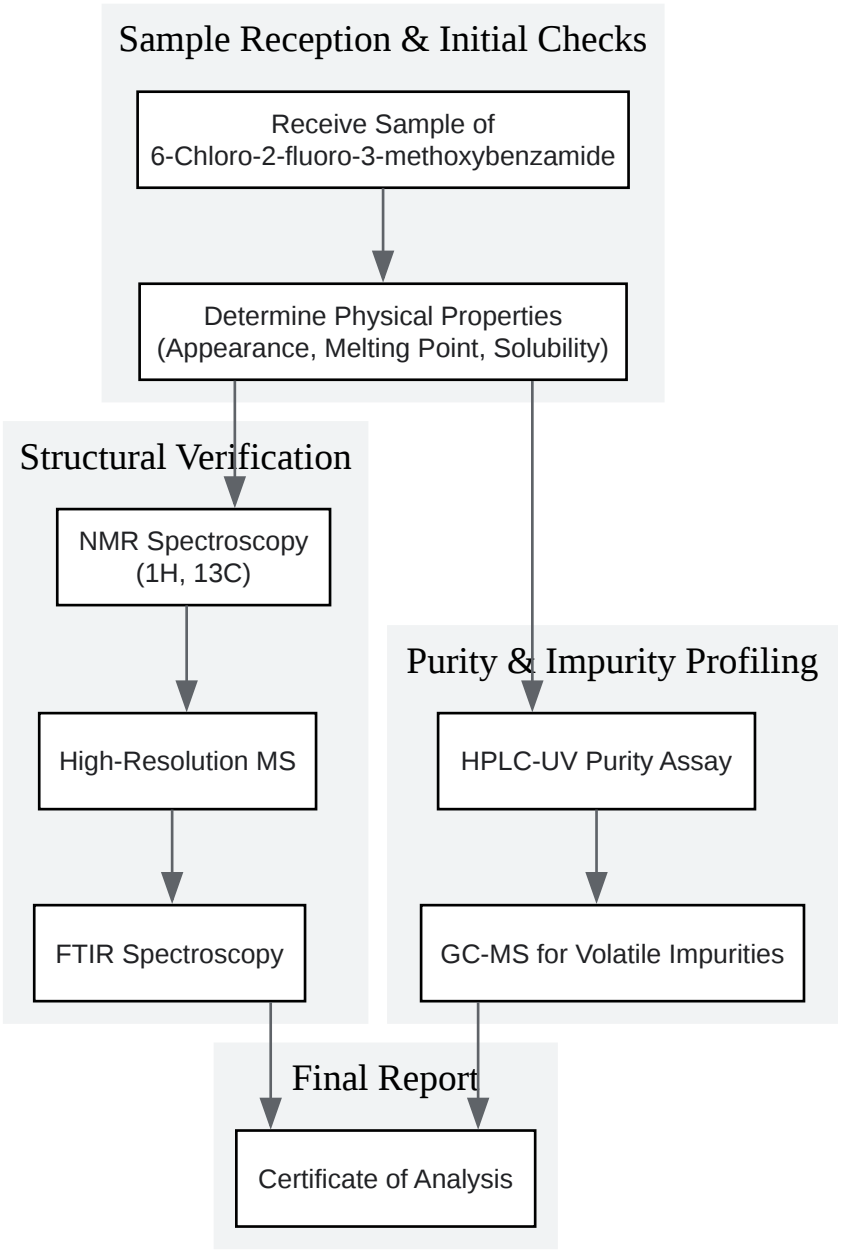
- Prepare a dilute solution of the compound (~10 µg/mL) in ethanol or methanol.
- Use the same solvent as a reference blank in a dual-beam spectrophotometer.
- Scan the sample from 400 nm down to 200 nm.
- Identify the wavelength(s) of maximum absorbance (λmax). Use this value for optimal detection in the HPLC method.

Visualization of Analytical Workflows

Diagrams help to clarify complex processes, ensuring a systematic and logical approach to characterization.

Overall Characterization Workflow

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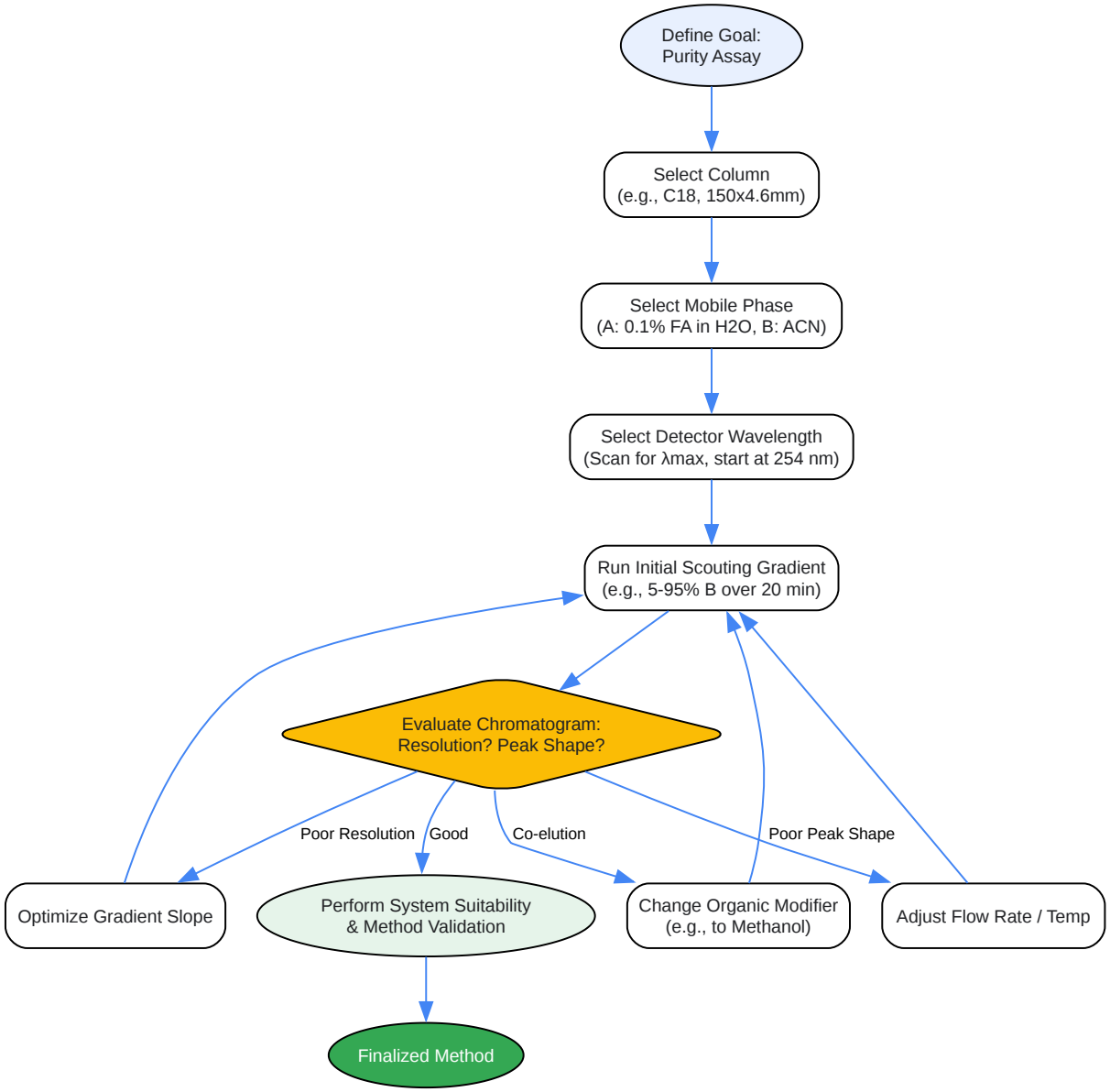


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Caption: High-level workflow for the complete analytical characterization.

HPLC Method Development Logic

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Caption: A logical flowchart for developing a robust HPLC purity method.

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